

Spectral Properties of Squarylium Dye III in Dichloromethane

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Squarylium dye III

CAS No.: 43134-09-4

Cat. No.: S3713185

[Get Quote](#)

Property	Value
Absorption Maximum (λ_{max})	627.25 nm [1]
Molar Absorptivity (ϵ) at λ_{max}	309,000 M ⁻¹ .cm ⁻¹ at 627.25 nm [1]
Absorption Coefficient	309,000 [1]
Fluorescence Quantum Yield (Φ)	0.65 [1]

Experimental Context & Methodology

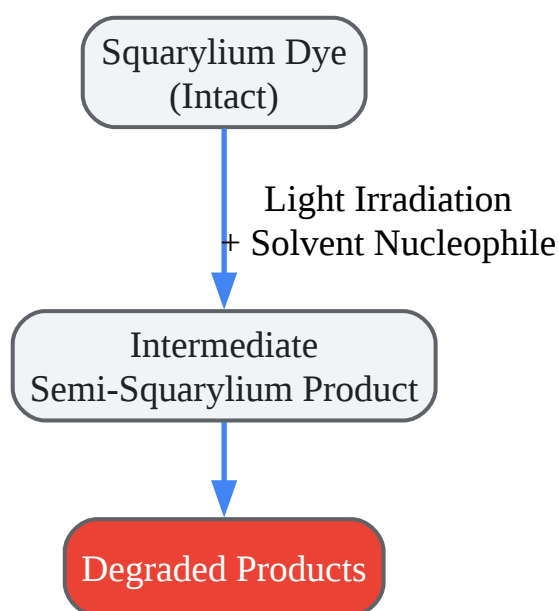
The data in the table was generated using the following standardized experimental conditions, which can serve as a reference for your own protocols [1].

- **Solvent:** Dichloromethane [1]
- **Absorption Spectroscopy:**
 - **Instrument:** Cary 3 [1]
 - **Date:** December 11, 1997 [1]
- **Fluorescence Spectroscopy:**
 - **Instrument:** Spex FluoroMax [1]
 - **Date:** December 11, 1997 [1]

Beyond Basic Spectra: Photostability Considerations

For applications in drug development, stability is a critical factor. Research on similar squarylium dyes shows that their **photodegradation mechanism and rate are highly dependent on the solvent** [2].

- **Solvent Dependency:** One study found that the half-life of a squarylium dye under light irradiation was drastically different between solvents: it was **120 minutes in methanol but only 4 minutes in chloroform** [2].
- **Proposed Mechanism:** The photodegradation is suggested to involve a nucleophilic attack on the central squaraine ring by solvent molecules, leading to the formation of intermediate semi-squarylium products [2]. This pathway is visualized below.



[Click to download full resolution via product page](#)

Squarylium dye photodegradation pathway initiated by solvent nucleophiles.

Summary and Research Implications

- **For Reliable Performance:** The provided data offers a benchmark for the dye's optical performance in dichloromethane.
- **For Experimental Design:** When developing assays or formulations, the dye's **solvent environment is critical not just for its spectral properties but also for its photostability.**

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Squarylium dye III [photochemcad.com]
2. Photolysis mechanism of a squarylium dye [sciencedirect.com]

To cite this document: Smolecule. [Spectral Properties of Squarylium Dye III in Dichloromethane].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b3713185#squarylium-dye-iii-absorption-spectrum-dichloromethane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com